

7-Aminoquinoline structure, molecular formula, and IUPAC name

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Compound of Interest

Compound Name: 7-Aminoquinoline

Cat. No.: B1265446

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7-Aminoquinoline: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth look at the chemical properties, structure, and identification of **7-Aminoquinoline**, a significant compound in medicinal chemistry and organic synthesis. Its derivatives have been noted for their potential antiviral and antimalarial activities.^{[1][2]} This document is intended to serve as a core reference for professionals engaged in research and development.

Core Chemical Identifiers

7-Aminoquinoline is an aromatic organic compound characterized by a quinoline scaffold substituted with an amino group at the seventh position.^[1]

Identifier	Value
IUPAC Name	quinolin-7-amine[3]
Molecular Formula	C ₉ H ₈ N ₂ [1][4][5][6][7]
CAS Number	580-19-8[1][4][5][7]
Canonical SMILES	C1=CC2=C(C=C(C=C2)N)N=C1[1]
InChI Key	RZAUIOKDXQWSQE-UHFFFAOYSA-N[1][7]

Physicochemical Properties

The following table summarizes key quantitative data for **7-Aminoquinoline**.

Property	Value
Molecular Weight	144.17 g/mol [4][7]
Appearance	Red-brown to yellow crystalline solid[1]
Melting Point	93.5-94 °C[4]
pKa	6.60 ± 0.14 (Predicted)[1]
Topological Polar Surface Area	38.9 Å²[1]
Hydrogen Bond Donor Count	2[1]
Hydrogen Bond Acceptor Count	2[1]

Chemical Structure

The structure of **7-Aminoquinoline** consists of a quinoline ring system with an amine group attached to the C7 position.

Caption: Chemical structure of **7-Aminoquinoline**.

Experimental Protocols

General Synthesis of 7-Aminoquinoline from 7-Nitroquinoline

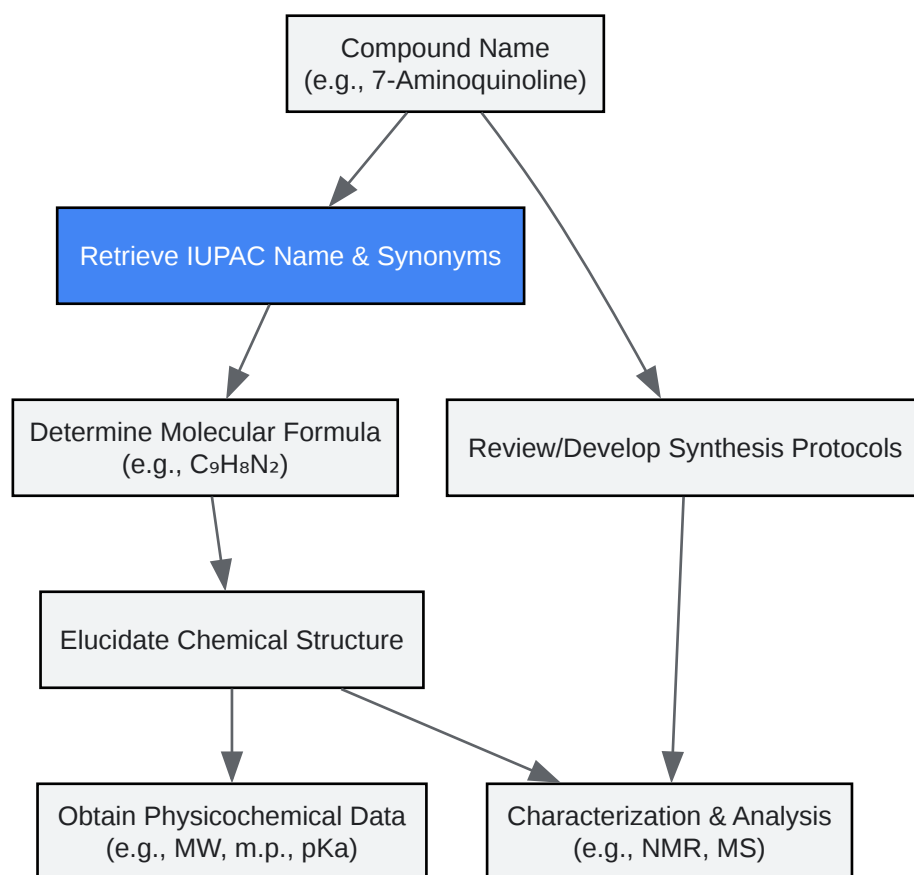
A common method for the synthesis of **7-aminoquinoline** involves the reduction of 7-nitroquinoline.^[2]

Reaction: 7-nitroquinoline → **7-aminoquinoline**

Procedure:

- A reducing agent, such as iron powder or hydrogen gas with a palladium-on-carbon catalyst (Pd/C), is added to a suitable solvent.^[2]
- The reaction mixture is heated until the conversion of the starting material is complete.^[2]
- Work-up:
 - If iron powder is used, the insoluble material is removed by filtration.^[2]
 - If catalytic hydrogenation is employed, the solvent is removed by distillation to yield the crude product.^[2]
- Purification: The crude **7-aminoquinoline** can be further purified by recrystallization or column chromatography to obtain the pure compound.^[2]

The logical workflow for identifying and characterizing a chemical compound like **7-Aminoquinoline** is outlined below.



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Caption: Workflow for Chemical Compound Identification.

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